

In-depth Technical Guide: 11-Dehydroxyisomogroside V (C₆₀H₁₀₂O₂₈)

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Compound of Interest

Compound Name: 11-Dehydroxyisomogroside V

Cat. No.: B15594857

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A comprehensive overview of the current scientific knowledge for researchers, scientists, and drug development professionals.

Abstract

11-Dehydroxyisomogroside V, a cucurbitane-type triterpenoid glycoside with the molecular formula C₆₀H₁₀₂O₂₈, is a natural compound isolated from the fruit of *Momordica grosvenori* (also known as *Siraitia grosvenorii* or monk fruit). As a member of the mogroside family, which are known for their intense sweetness and potential therapeutic properties, **11-Dehydroxyisomogroside V** is of interest to the scientific community. However, a comprehensive review of the current scientific literature reveals a significant scarcity of in-depth research specifically focused on this particular compound. While extensive studies are available for other mogrosides, such as Mogroside V, detailed experimental data, including quantitative analyses of biological activity, specific experimental protocols, and elucidated signaling pathways for **11-Dehydroxyisomogroside V**, are not readily available in published scientific literature. This guide serves to summarize the known information and highlight the current research gap.

Physicochemical Properties

A summary of the basic physicochemical properties of **11-Dehydroxyisomogroside V** is presented below. This information is primarily derived from chemical supplier databases and general natural product repositories.

Property	Value	Source
Molecular Formula	C60H102O28	Generic Chemical Databases
Molecular Weight	1271.44 g/mol	Generic Chemical Databases
CAS Number	1628293-32-2	Generic Chemical Databases
Class	Triterpenoid Glycoside	Natural Product Databases
Source	Momordica grosvenori	Natural Product Databases

Biological Activity and Therapeutic Potential: A Research Gap

The family of mogrosides, to which **11-Dehydroxyisomogroside V** belongs, has been investigated for a range of biological activities, including:

- **Intense Sweetening Properties:** Mogrosides are renowned for their potent sweetness without contributing significant calories, making them popular as natural sweeteners.
- **Anti-inflammatory Effects:** Studies on other mogrosides have suggested potential anti-inflammatory activity.
- **Antioxidant Properties:** The antioxidant potential of various mogrosides has been reported.
- **Anti-diabetic Effects:** Some mogrosides have been explored for their potential role in glucose metabolism.

It is crucial to emphasize that while these activities are associated with the broader class of mogrosides, specific studies quantifying these effects for **11-Dehydroxyisomogroside V** are not available in the current body of scientific literature. Consequently, no quantitative data tables or detailed experimental protocols for this specific compound can be provided at this time.

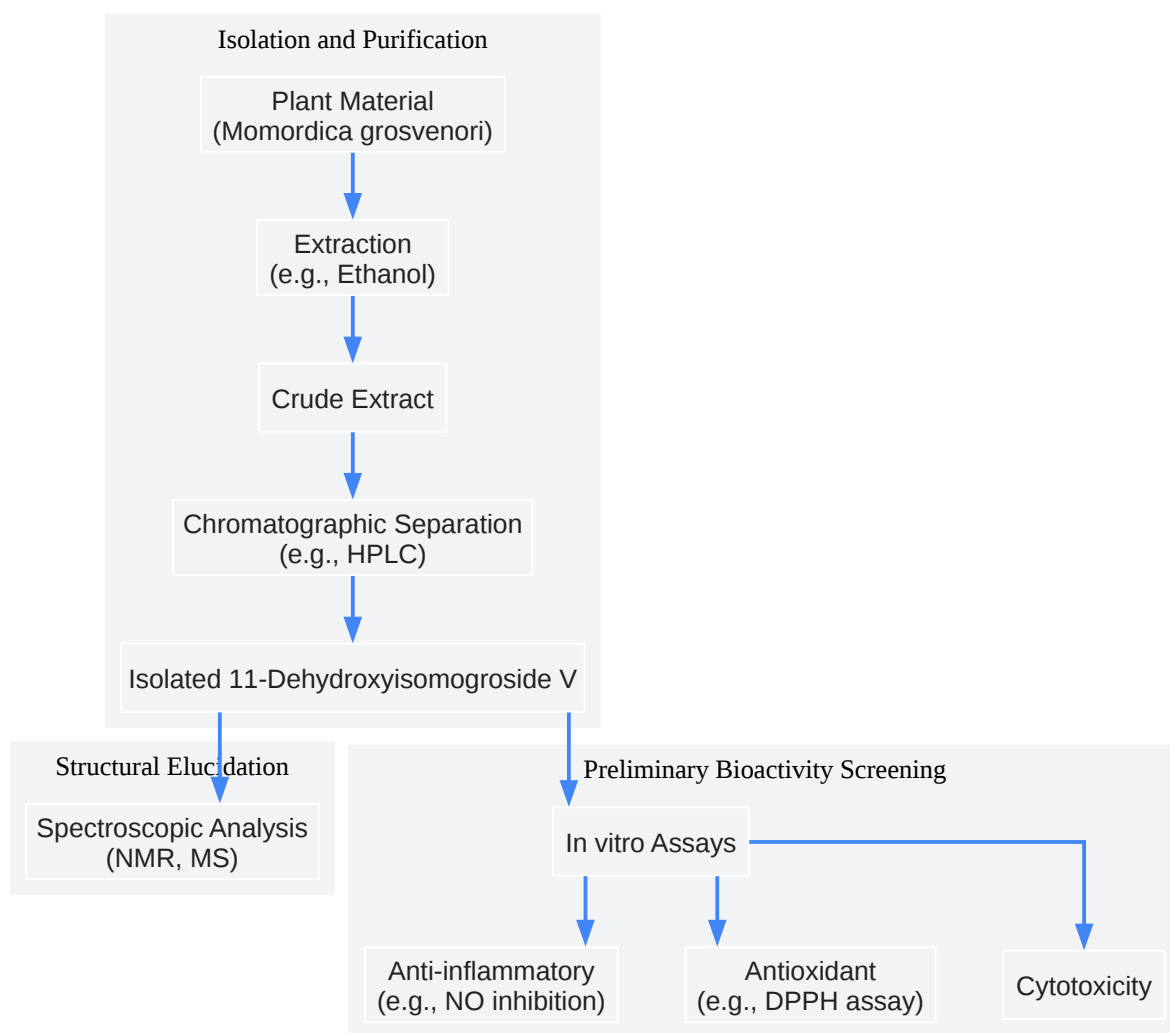
Signaling Pathways: Unexplored Territory

The mechanisms of action for many mogrosides are still under investigation. For some of the more well-studied mogrosides, potential interactions with signaling pathways such as NF- κ B, MAPK, AMPK/SIRT1, and TLR4 have been proposed in the context of their anti-inflammatory and metabolic effects.

However, there is no published research that specifically delineates any signaling pathways modulated by **11-Dehydroxyisomogroside V**. Therefore, the creation of a diagram for any described signaling pathway is not possible.

Experimental Workflows: A General Perspective

While specific experimental protocols for **11-Dehydroxyisomogroside V** are absent from the literature, a general workflow for the isolation and preliminary bioactivity screening of a novel natural product like it can be conceptualized.



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Caption: Generalized workflow for the isolation and initial biological screening of a natural product.

Conclusion and Future Directions

11-Dehydroxyisomogroside V remains a largely uncharacterized natural product. While its chemical structure and source are known, its biological activities and mechanisms of action have not been a subject of focused research, as evidenced by the lack of specific data in peer-reviewed publications.

For researchers, scientists, and drug development professionals, this represents a clear knowledge gap and an opportunity for novel research. Future studies should aim to:

- Isolate or synthesize sufficient quantities of **11-Dehydroxyisomogroside V** for comprehensive biological evaluation.
- Conduct a battery of in vitro and in vivo assays to determine its anti-inflammatory, antioxidant, anti-diabetic, and other potential pharmacological activities.
- Perform mechanistic studies to elucidate the signaling pathways through which **11-Dehydroxyisomogroside V** exerts its effects.
- Compare the bioactivity of **11-Dehydroxyisomogroside V** with other more abundant mogrosides to understand structure-activity relationships.

Until such studies are conducted and published, a detailed technical guide on the core biological functions of **11-Dehydroxyisomogroside V** cannot be fully realized. The scientific community is encouraged to explore the potential of this and other lesser-known mogrosides.

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